

GC-MS retention time data for 2-(phenoxymethyl)furan

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Compound of Interest

Compound Name: Furan, 2-(phenoxymethyl)-

CAS No.: 4437-23-4

Cat. No.: B12148128

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This guide provides a technical comparative analysis for the GC-MS profiling of 2-(phenoxymethyl)furan (also known as furfuryl phenyl ether). It is designed for researchers requiring robust identification protocols for this compound, particularly when monitoring its synthesis or detecting it as an impurity in furan-based feedstocks.^[1]

Part 1: Strategic Analysis & Method Design

2-(phenoxymethyl)furan (CAS: 4437-23-4) is a structural hybrid of a furan moiety and a phenol ring connected by a methylene ether bridge. Its analysis requires distinguishing it from its precursors (phenol, furfuryl alcohol) and structural analogs (benzyl phenyl ether).

The Analytical Challenge: Unlike common solvents, 2-(phenoxymethyl)furan does not always appear in standard low-resolution libraries with high match scores. Identification relies on three "Self-Validating" pillars:

- Retention Index (RI) Consistency: It elutes significantly later than its precursors due to increased molecular weight (174.2 g/mol) and aromaticity.

- Fragmentation Logic: The ether linkage is the weakest point, yielding predictable daughter ions (m/z 81 and m/z 94).
- Synthesis Verification: The most reliable standard is generated in situ via Williamson ether synthesis to confirm retention time.

Part 2: Experimental Protocol (Synthesis & GC-MS)

A. In-Situ Standard Generation (Williamson Synthesis)

Use this protocol to generate a reference peak if a commercial standard is unavailable.

Reagents: Phenol (1.0 eq), Furfuryl chloride (1.1 eq), K_2CO_3 (2.0 eq), Acetone (Solvent).

Workflow:

- Dissolve phenol in acetone. Add K_2CO_3 and stir for 15 min.
- Add furfuryl chloride dropwise (exothermic).
- Reflux for 2 hours.
- Filter salts, evaporate solvent, and reconstitute in Dichloromethane (DCM) for GC-MS.

B. GC-MS Instrument Parameters

- System: Agilent 7890B/5977B or equivalent single quadrupole MS.
- Column: DB-5MS UI (30 m $\times$ 0.25 mm $\times$ 0.25 μ m) or equivalent (5% phenyl-methylpolysiloxane).
 - Rationale: A non-polar phase is essential to prevent peak tailing of the phenolic precursor and ensures elution based on boiling point/molecular weight.
- Inlet: Splitless mode @ 250°C (Purge flow 50 mL/min at 1 min).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Oven Program:

- Initial: 50°C (hold 1 min)
- Ramp 1: 15°C/min to 200°C
- Ramp 2: 25°C/min to 300°C (hold 3 min)
- Total Run Time: ~15-18 mins.
- MS Source: EI mode (70 eV), Source Temp 230°C, Quad Temp 150°C.
- Scan Range: m/z 40–350.

Part 3: Comparative Data & Retention Logic

The following table summarizes the retention behavior of 2-(phenoxyethyl)furan relative to its critical comparators.

Table 1: Retention Indices and Mass Spec Signatures

Compound	Structure	MW	Boiling Point (Est.) ^[2] ^[3]	Lit. RI (DB-5)	Predicted RI (DB-5)*	Key MS Fragments (m/z)
Furfural	Furan-CHO	96	162°C	830 - 850	N/A	96 (M+), 95, 39
Furfuryl Alcohol	Furan-CH ₂ OH	98	170°C	860 - 890	N/A	98 (M+), 81, 53
Phenol	Ph-OH	94	181°C	950 - 980	N/A	94 (M+), 66, 39
Benzyl Phenyl Ether	Ph-CH ₂ -O-Ph	184	286°C	1560 - 1580	N/A	184, 91, 77
2-(Phenoxyethyl)furan	Fur-CH ₂ -O-Ph	174	~265°C	N/A	1420 - 1460	174 (M+), 81 (Base), 94

*Prediction Logic: The replacement of a Benzyl group (Ph-CH₂-) with a Furfuryl group (Fur-CH₂-) typically lowers the RI by 120–150 units on a DB-5 column due to the smaller size and lower lipophilicity of the furan ring compared to benzene.

Mass Spectrometry Interpretation

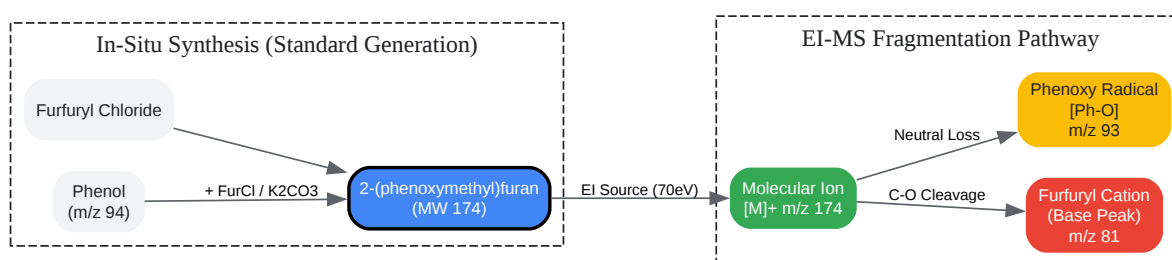
The identification of 2-(phenoxymethyl)furan is confirmed by a specific fragmentation pathway:

- Molecular Ion (m/z 174): Usually distinct but may be lower intensity.
- Base Peak (m/z 81): Cleavage of the C-O ether bond generates the stable furfuryl cation (C₅H₅O⁺). This is the diagnostic peak.
- Phenoxy Peak (m/z 93/94): The phenoxy group may capture a proton to form phenol (m/z 94) or appear as the radical (m/z 93).

Part 4: Visualization of Pathways

Diagram 1: Synthesis & Fragmentation Workflow

This diagram illustrates the synthesis pathway used to generate the standard and the resulting MS fragmentation logic for identification.

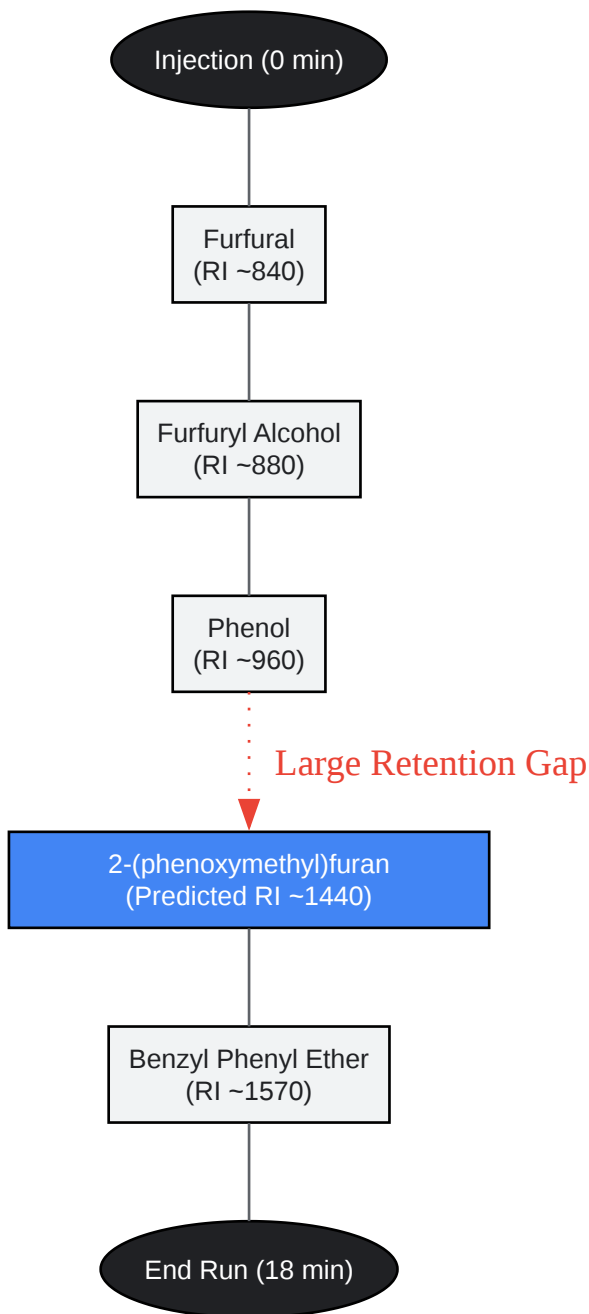


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Caption: Synthesis route for standard generation and the primary EI-MS fragmentation cleavage points identifying the target.

Diagram 2: Chromatographic Separation Logic

Visualizing the elution order relative to common impurities.



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Caption: Predicted elution order on a DB-5MS column. Note the significant retention gap between precursors and the target ether.

References

- NIST Mass Spectrometry Data Center. Furan, 2-(methoxymethyl)- Mass Spectrum. NIST Chemistry WebBook, SRD 69.[4] Available at: [\[Link\]](#) (Used for comparative fragmentation logic of furfuryl ethers).
- PubChem. 2-(Phenoxymethyl)furan Compound Summary. National Library of Medicine. Available at: [\[Link\]](#) (Verification of CAS 4437-23-4 and molecular structure).
- Organic Syntheses. Synthesis of Furan Derivatives. Org.[2][3][5] Synth. 2023, 100, 159-185. [5] Available at: [\[Link\]](#) (General protocol reference for furan functionalization).

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. US3924015A - Flavoring agent - Google Patents [patents.google.com]
- 3. US3917872A - Flavoring agent - Google Patents [patents.google.com]
- 4. Furan, 2-methyl- [webbook.nist.gov]
- 5. orgsyn.org [orgsyn.org]
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